

Essential Safety and Logistical Information for Handling Glyphosate-13C2,15N

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Compound of Interest

Compound Name: Glyphosate-13C2,15N

Cat. No.: B564288

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Glyphosate-13C2,15N**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

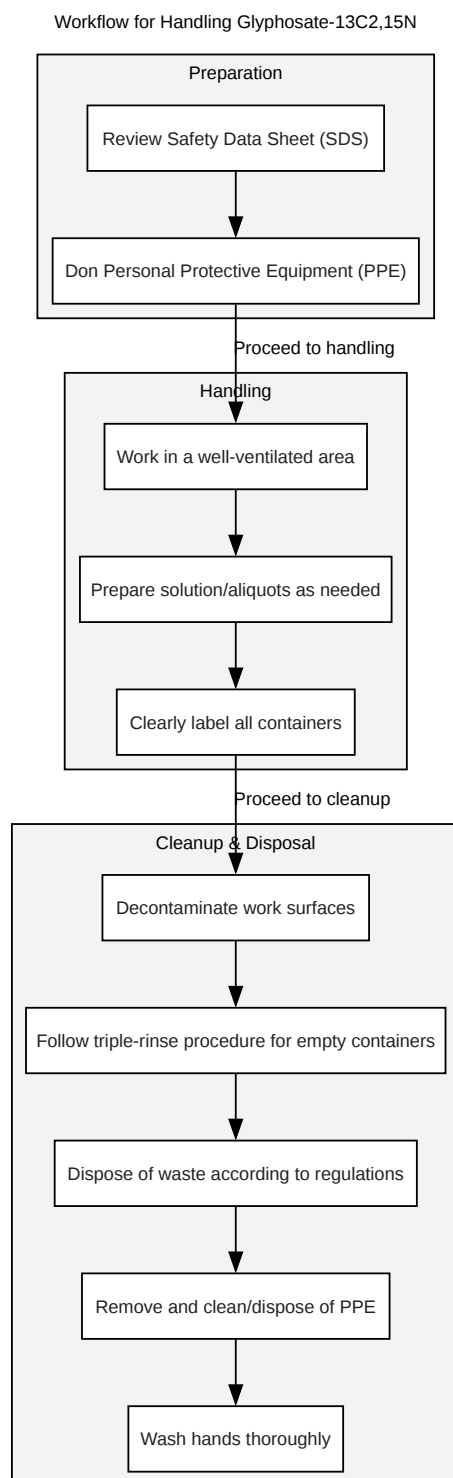
Personal Protective Equipment (PPE)

When handling **Glyphosate-13C2,15N**, it is imperative to use appropriate Personal Protective Equipment (PPE) to minimize exposure. The following table summarizes the required PPE based on established safety protocols for glyphosate compounds.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or PVC gloves are recommended. Avoid leather, paper, or fabric gloves. Ensure gloves are long enough to extend up the forearm. [1] [2]
Eyes	Safety goggles or face shield	Use chemical goggles and a face shield, especially when mixing or there is a risk of splashing. [1] [2]
Body	Protective clothing	Wear a long-sleeved shirt and long pants at a minimum. For handling concentrates or during extensive use, chemical-resistant coveralls or a waterproof apron are recommended. [2] [3] [4] [5] [6]
Feet	Chemical-resistant footwear	Wear boots made of a chemical-resistant material like rubber. Do not use leather or fabric footwear. Pant legs should be worn outside of the boots. [1] [4] [7]
Respiratory	Respirator (if applicable)	A respirator with a filter suitable for agrichemicals (typically with a brown band) should be used if working in a poorly ventilated area or if there is a risk of inhaling aerosols. [2]

Operational Plan: Step-by-Step Handling Procedure

Following a systematic workflow is crucial for safe handling. The diagram below illustrates the key steps from preparation to post-handling cleanup.



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*Safe handling workflow for **Glyphosate-13C2,15N**.*

Disposal Plan

Proper disposal of **Glyphosate-13C2,15N** and its containers is critical to prevent environmental contamination.

Waste Material:

- Waste resulting from the use of this product should be disposed of in a landfill approved for pesticide disposal or in accordance with federal, state, and local regulations.[8]
- Do not allow the product to enter drains.[9]

Container Disposal: Empty containers are considered hazardous waste until properly cleaned. [10] The triple-rinse procedure is mandatory for decontamination.

Triple-Rinse Procedure:

- Empty: Empty the remaining contents into the application equipment or a mix tank and let it drain for 30 seconds after the flow has been reduced to drops.[10]
- Rinse: Fill the container about 20-25% full with clean water and securely replace the cap.[10]
- Shake: Vigorously shake, rotate, or roll the container for at least 30 seconds.[10]
- Drain: Pour the rinsate into the application equipment or a collection vessel for later disposal. Allow the container to drain for another 30 seconds.[10]
- Repeat: Repeat this process two more times.[10]
- Dry: After the final rinse, allow the container to dry completely with the cap off.[10]

Once triple-rinsed, the container can be offered for recycling through programs like drumMUSTER or disposed of in accordance with local regulations for non-hazardous waste. [10] Unrinsed containers must be treated as hazardous waste.[10]

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